

N,N,N',N'-Tetramethylmethanediamine: A Comprehensive Technical Guide on Structure and Bonding

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Compound of Interest

Compound Name: *N,N,N',N'-Tetramethylmethanediamine*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N,N',N'-Tetramethylmethanediamine, also known as bis(dimethylamino)methane, is a versatile reagent in organic synthesis, most notably for its role in Mannich reactions as a stable and convenient source of the dimethylaminomethyl cation. This technical guide provides an in-depth analysis of the structure, bonding, and spectroscopic properties of **N,N,N',N'-tetramethylmethanediamine**. Detailed experimental protocols for its synthesis and characterization are presented, along with a mechanistic exploration of its key reactivity. This document aims to serve as a comprehensive resource for researchers and professionals in the fields of chemistry and drug development.

Molecular Structure and Bonding

N,N,N',N'-Tetramethylmethanediamine possesses the chemical formula $C_5H_{14}N_2$ and a molecular weight of 102.18 g/mol. [1][2][3] The molecule features a central methylene bridge connecting two dimethylamino groups. The nitrogen atoms, with their lone pairs of electrons, confer Lewis basicity to the molecule. [1]

While a definitive crystal structure of pure **N,N,N',N'-tetramethylmethanediamine** is not readily available in the crystallographic databases, structural parameters can be inferred from related compounds and computational studies. A theoretical study on the conformations of the closely related N,N,N',N'-tetramethylethylenediamine provides insights into typical bond lengths and angles for similar structural motifs.^[4] The bond angles around the nitrogen and carbon atoms are expected to be close to the tetrahedral angle of 109.5°, with some deviation due to steric hindrance between the methyl groups.^[4]

Table 1: Predicted and Related Structural Parameters for **N,N,N',N'-Tetramethylmethanediamine**

Parameter	Predicted/Related Value	Source
C-N Bond Length	~1.47 Å	[4]
C-C Bond Length (in ethylenediamine analog)	~1.54 Å	[5]
C-H Bond Length	~1.09 Å	[4]
N-C-N Bond Angle	~113°	[4]
C-N-C Bond Angle	~111°	[4]

Spectroscopic Properties

The structural features of **N,N,N',N'-tetramethylmethanediamine** give rise to a characteristic spectroscopic fingerprint.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is characterized by two singlets. The protons of the four equivalent methyl groups appear at a chemical shift of approximately 2.15 ppm, while the protons of the central methylene bridge appear at around 2.58 ppm.^[6]

¹³C NMR: The carbon-13 NMR spectrum displays two distinct signals. The carbon atoms of the methyl groups resonate at approximately 47.4 ppm, and the methylene carbon atom appears at a chemical shift of around 84.1 ppm.^[7]

Table 2: NMR Spectroscopic Data for **N,N,N',N'-Tetramethylmethanediamine**

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment
¹ H	2.15	singlet	-N(CH ₃) ₂
¹ H	2.58	singlet	-N-CH ₂ -N-
¹³ C	47.4	quartet	-N(CH ₃) ₂
¹³ C	84.1	triplet	-N-CH ₂ -N-

Infrared (IR) Spectroscopy

The IR spectrum of **N,N,N',N'-tetramethylmethanediamine** exhibits characteristic vibrational modes. The C-H stretching vibrations of the methyl and methylene groups are observed in the region of 2750-3000 cm⁻¹. The C-N stretching vibrations typically appear in the 1000-1250 cm⁻¹ range. The absence of N-H stretching bands confirms the tertiary nature of the amine groups.[8][9]

Mass Spectrometry (MS)

The electron ionization mass spectrum of **N,N,N',N'-tetramethylmethanediamine** shows a molecular ion peak (M⁺) at m/z 102. The fragmentation pattern is dominated by the cleavage of the C-N bonds. A prominent peak is often observed at m/z 58, corresponding to the [CH₂=N(CH₃)₂]⁺ ion, which is a stable iminium cation. Another significant fragment can be seen at m/z 44, resulting from the loss of a dimethylamino group.[10][11]

Experimental Protocols

Synthesis of **N,N,N',N'-Tetramethylmethanediamine**

This protocol is adapted from Organic Syntheses.[12]

Materials:

- Aqueous formaldehyde (30%)

- Aqueous dimethylamine (40%)
- Potassium hydroxide (solid)
- Ice

Procedure:

- A 500-mL round-bottomed flask equipped with a magnetic stirrer and a dropping funnel is charged with 100 g (1.0 mole) of 30% aqueous formaldehyde.
- The flask is cooled in an ice bath, and 225 g (2.0 moles) of a 40% aqueous solution of dimethylamine is added dropwise with continuous stirring.
- The resulting solution is allowed to stand at room temperature overnight.
- The solution is then saturated with solid potassium hydroxide, which leads to the separation of two layers.
- The upper organic layer is separated and dried over potassium hydroxide pellets.
- The dried liquid is then purified by distillation at atmospheric pressure to yield **N,N,N',N'-tetramethylmethanediamine** (boiling point: 81.5–83 °C). The typical yield is 83–86%.[\[12\]](#)

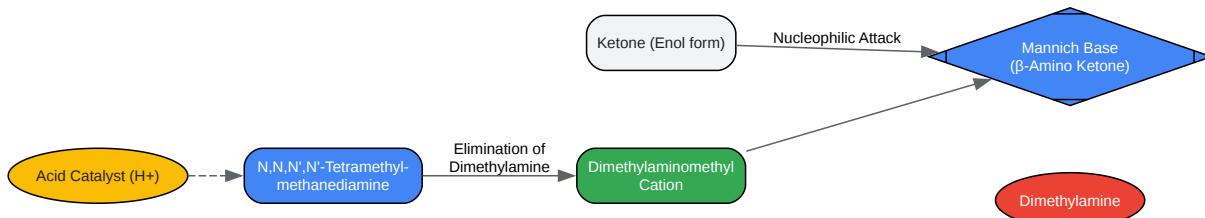
Reactivity and Mechanistic Pathways

N,N,N',N'-Tetramethylmethanediamine is a key reagent in the Mannich reaction, where it serves as a precursor to the highly reactive Eschenmoser's salt intermediate (N,N-dimethylmethylenammonium iodide).[\[1\]](#)

The Mannich Reaction

The Mannich reaction is a three-component condensation reaction involving an active hydrogen compound (e.g., a ketone), formaldehyde, and a primary or secondary amine. When **N,N,N',N'-tetramethylmethanediamine** is used, it simplifies the reaction by providing a stable source for the in-situ generation of the required electrophile.[\[2\]](#)

The reaction proceeds via the formation of a dimethylaminomethyl cation, which then reacts with the enol form of the active hydrogen compound.

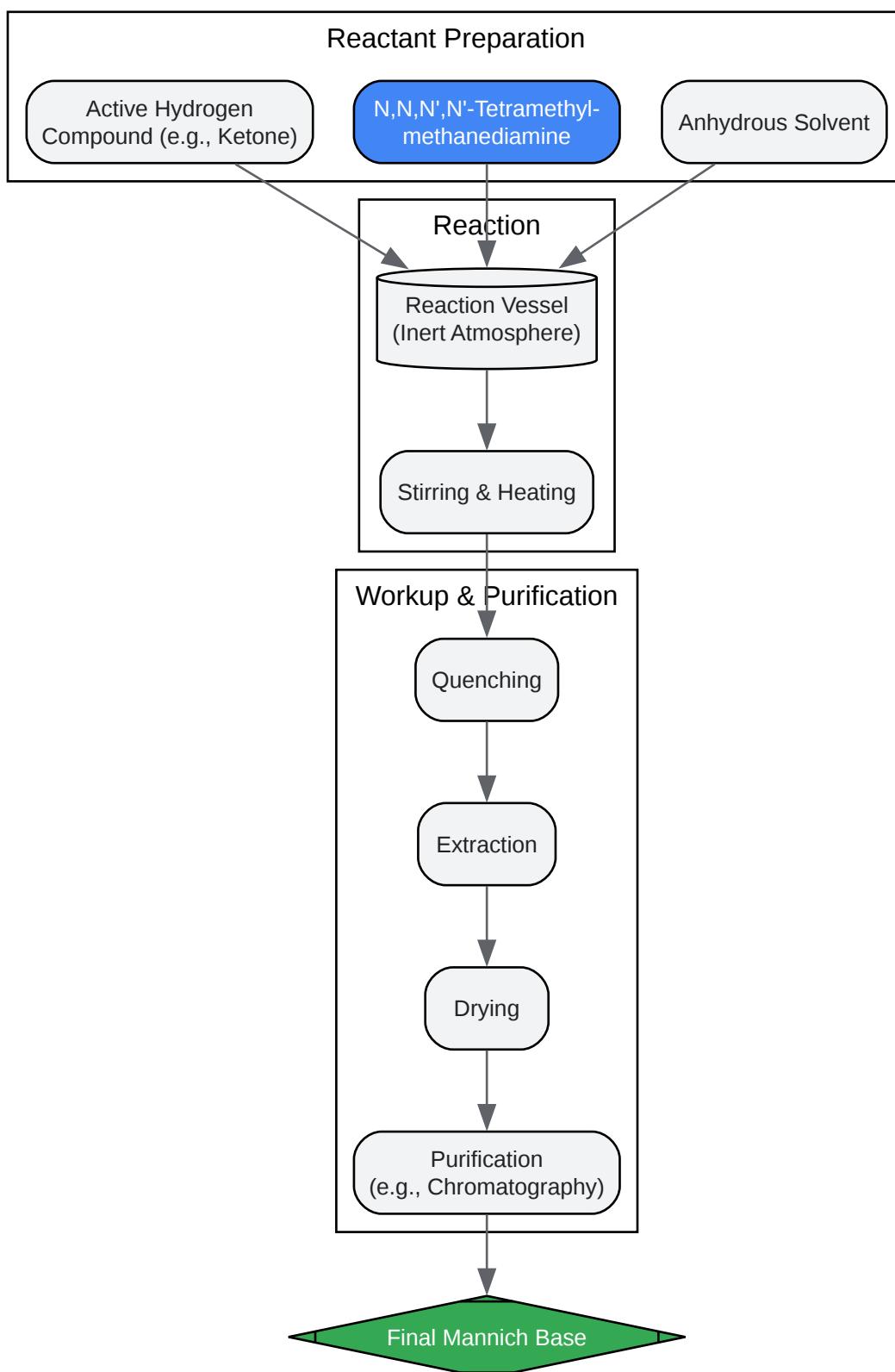


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Caption: The role of **N,N,N',N'-Tetramethylmethanediamine** in the Mannich reaction.

Experimental Workflow for a Typical Mannich Reaction

The following diagram illustrates a general workflow for a Mannich reaction utilizing **N,N,N',N'-tetramethylmethanediamine**.



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Caption: Generalized experimental workflow for a Mannich reaction.

Conclusion

N,N,N',N'-Tetramethylmethanediamine is a fundamentally important reagent with well-defined structural and spectroscopic characteristics. Its utility in organic synthesis, particularly in Mannich reactions, is well-established. This guide has provided a detailed overview of its core properties, synthesis, and reactivity, offering a valuable resource for chemists and pharmaceutical scientists. A deeper understanding of its bonding and mechanistic pathways can facilitate the design of novel synthetic methodologies and the development of new chemical entities.

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